Technical Guide: Vapendavir-d5/d6 Synthesis and Isotopic Labeling[1]

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Compound of Interest

Compound Name:	*Vapendavir-d6*
Cat. No.:	*B1164113*

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Executive Summary

Vapendavir (BTA-798) is a potent capsid-binding inhibitor targeting Enterovirus 71 (EV71) and Human Rhinovirus (HRV).[1] It functions by binding to the hydrophobic pocket of the viral VP1 protein, preventing viral uncoating and RNA release.[2]

For pharmacokinetic (PK) and therapeutic drug monitoring (TDM) studies, a stable isotope-labeled internal standard (SIL-IS) is critical to correct for matrix effects during LC-MS/MS analysis.[1] While the request specifies **Vapendavir-d6**, the structural constraints of BTA-798 (specifically the ethyl side chain) make Vapendavir-d5 (ethyl-d5) the industry "Gold Standard" for isotopic labeling.[1] This guide provides the complete synthesis for the d5-labeled analog, which offers a +5 Da mass shift, sufficient to avoid natural isotopic overlap (M+0, M+1, M+2) while maintaining identical chromatographic retention to the analyte.[1]

Target Analyte: Vapendavir (BTA-798) Chemical Name: 3-ethoxy-6-{2-[1-(6-methylpyridazin-3-yl)piperidin-4-yl]ethoxy}-1,2-benzisoxazole Target IS: Vapendavir-d5 (Label location: 3-ethoxy-d5 group)[1]

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Part 1: Structural Analysis & Retrosynthetic Strategy

Molecular Disconnection

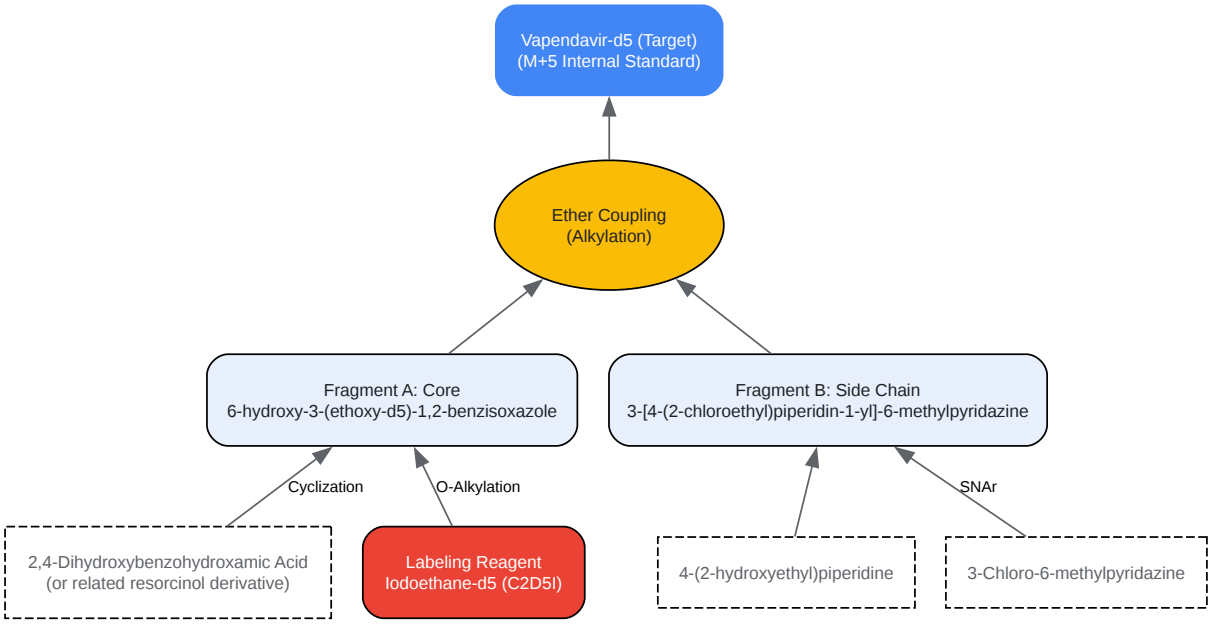
The synthesis of Vapendavir is convergent, involving the coupling of a Benzisoxazole Core (Fragment A) and a Pyridazinyl-Piperidine Side Chain (Fragment B).[1]

- Fragment A (Core): 6-hydroxy-3-ethoxy-1,2-benzisoxazole.[1]
- Fragment B (Linker): 3-[4-(2-chloroethyl)piperidin-1-yl]-6-methylpyridazine.[1][3]
- Labeling Site: The 3-ethoxy moiety on the benzisoxazole ring is the optimal site for deuteration.[1] Using iodoethane-d5 (

) allows for a late-stage or scaffold-stage introduction of the label with high isotopic incorporation (>99% D).[1]

Retrosynthesis Diagram (Graphviz)[1]

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Caption: Retrosynthetic disconnection of Vapendavir-d5 showing the convergent assembly of the benzisoxazole core and the piperidine side chain.[1]

Part 2: Detailed Synthesis Protocol

Phase 1: Synthesis of the Side Chain (Fragment B)[1]

Objective: Prepare the alkylating agent 3-[4-(2-chloroethyl)piperidin-1-yl]-6-methylpyridazine.

- Nucleophilic Aromatic Substitution (SNAr):
  - Reagents: 3-chloro-6-methylpyridazine (1.0 eq), 4-(2-hydroxyethyl)piperidine (1.2 eq), (2.0 eq).[1]
  - Solvent: DMF or NMP.[1]

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- Conditions: Heat at 100°C for 12 hours.
- Mechanism: The piperidine nitrogen attacks the electron-deficient pyridazine ring (activated by the nitrogen atoms), displacing the chloride.[1]
- Product: 2-{1-(6-methylpyridazin-3-yl)piperidin-4-yl}ethanol.[1][4]

- Chlorination:
  - Reagents: Thionyl chloride (
    , 1.5 eq) or Mesyl Chloride (
)/LiCl.[1]
  - Solvent: Dichloromethane (DCM).[1]
  - Conditions: 0°C to RT, 2 hours.
  - Product:Fragment B (Chloride derivative).

Phase 2: Synthesis of the Deuterated Core (Fragment A)

Objective: Synthesize 6-hydroxy-3-(ethoxy-d5)-1,2-benzisoxazole.

Note: This step introduces the isotopic label.

- Cyclization to Benzisoxazole:
  - Precursor: 2,4-dihydroxybenzohydroxamic acid (or 2,4-dihydroxy-N-hydroxybenzamide).[1]
  - Reagents: Carbonyldiimidazole (CDI) or thionyl chloride followed by base.[1]
  - Intermediate: 6-hydroxy-1,2-benzisoxazol-3(2H)-one.[1]
- Selective O-Alkylation (Isotopic Labeling):
  - Reagents:Iodoethane-d5 (

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, >99 atom % D),

(Silver carbonate) or

.[1]

- Solvent: Benzene or Toluene (non-polar solvents favor O-alkylation over N-alkylation in lactam-lactim tautomers).[1]
- Conditions: Reflux, 4-6 hours in the dark.
- Critical Control: Benzisoxazolones can undergo N-alkylation vs O-alkylation.[1] Using Silver (

) salts promotes O-alkylation (the "Silver Salt Rule").[1]
- Product:Fragment A (6-hydroxy-3-(ethoxy-d5)-1,2-benzisoxazole).[1]
- Validation: Check NMR for absence of ethyl protons (if using

-NMR) or presence of ethyl-d5 signals in

-NMR.[1]

Phase 3: Convergent Coupling (Final Assembly)

Objective: Couple Fragment A and Fragment B to form Vapendavir-d5.[1]

- Reagents: Fragment A (1.0 eq), Fragment B (1.1 eq),

(2.5 eq), catalytic KI (0.1 eq).
- Solvent: DMF or Acetonitrile.[1]
- Conditions: 80°C, 16 hours.
- Workup: Dilute with water, extract with Ethyl Acetate. Wash with brine.[1]
- Purification: Flash column chromatography (SiO2, DCM/MeOH gradient).

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Experimental Data Summary Table

Step	Reaction Type	Reagents	Key Conditions	Expected Yield
1	SNAr Coupling	3-Cl-6-Me-pyridazine + Piperidine alcohol	DMF, , 100°C	85-90%
2	Chlorination	Alcohol interm.[1] +	DCM, 0°C	92%
3	Labeling	Benzisoxazolone +	Toluene, , Reflux	65-75%
4	Final Etherification	Frag A (d5) + Frag B (Cl)	DMF, , KI, 80°C	60-70%

Part 3: Quality Control & Validation (Self-Validating Systems)[1]

To ensure the synthesized Vapendavir-d5 meets the rigorous standards of a bioanalytical internal standard, the following validation steps are mandatory.

Isotopic Purity Calculation

The presence of unlabeled (d0) Vapendavir in the IS mixture must be minimized to prevent interference with the analyte quantification.

- Method: High-Resolution Mass Spectrometry (HRMS).[1]
- Acceptance Criteria:
  - Contribution of d0 (Analyte mass) in d5 IS: < 0.5%.
  - Isotopic Incorporation: > 99.0%.[1]

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- Mass Shift:
  - Vapendavir (d0):

    [1]
  - Vapendavir-d5:

    [1]

Signal Cross-Talk Assessment

In LC-MS/MS, verify that the d5 label is stable and does not scramble.

- Inject Pure IS: Monitor the MRM transition for the Analyte (d0). Signal should be negligible (Noise level).
- Inject Pure Analyte: Monitor the MRM transition for the IS (d5). Signal should be negligible.

Chemical Stability

The 3-ethoxy-benzisoxazole moiety is generally stable, but the ether linkage can be susceptible to acid hydrolysis.[1]

- Storage: -20°C, desiccated.
- Solvent: DMSO or Methanol (Stock solutions stable for 6 months at -80°C).[1]

Part 4: Mechanism of Action & Bioanalytical Context

Understanding the biological target ensures the relevance of the assay design.

Viral Capsid Binding Pathway

Vapendavir prevents the conformational changes required for the virus to release its RNA genome into the host cell.[2]



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Caption: Vapendavir mechanism of action: Stabilization of the VP1 capsid protein prevents viral uncoating.[1][2]

Application in LC-MS/MS

- Matrix: Plasma or Lung Homogenate.[1]
- Extraction: Protein Precipitation (PPT) with Acetonitrile containing Vapendavir-d5.[1]
- Chromatography: C18 Reverse Phase (Vapendavir is moderately hydrophobic, LogP ~3.9).
- Why d5? A +5 Da shift is sufficient to separate the isotopic envelope of the drug (containing naturally occurring

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) from the Internal Standard.[1]

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